

In-Depth Technical Guide: Physicochemical Properties of Diethyl 1-Methylimidazole-4,5-dicarboxylate

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Compound of Interest

Compound Name: *Diethyl 1-Methylimidazole-4,5-dicarboxylate*

Cat. No.: *B179992*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl 1-methylimidazole-4,5-dicarboxylate is a heterocyclic organic compound featuring a central imidazole ring substituted with a methyl group at the N1 position and two ethyl carboxylate groups at the C4 and C5 positions. This molecule serves as a versatile building block in organic synthesis, particularly in the development of novel pharmaceutical agents and functional materials. The imidazole core is a common motif in many biologically active compounds, and the presence of the ester functionalities allows for a variety of chemical transformations, making it a valuable intermediate for creating diverse molecular architectures. This guide provides a comprehensive overview of its physicochemical properties, a detailed synthesis protocol, and an exploration of its potential biological significance.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Diethyl 1-methylimidazole-4,5-dicarboxylate** is essential for its application in research and development. These properties influence its reactivity, solubility, and pharmacokinetic profile in potential drug candidates.

Property	Value	Source
Molecular Formula	$C_{10}H_{14}N_2O_4$	--INVALID-LINK--
Molecular Weight	226.23 g/mol	--INVALID-LINK--
CAS Number	1210-92-0	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Soluble in organic solvents such as ethanol, methanol, and dichloromethane; insoluble in water.	[Generic information for similar compounds]
pKa	Predicted: 8.70 ± 0.10	--INVALID-LINK--
logP	Predicted: 1.7156	--INVALID-LINK--

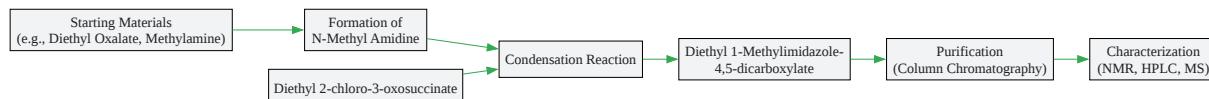
Note: Experimental data for melting point, boiling point, and specific solubility values are not readily available in the searched literature. The provided pKa and logP values are predicted and should be used as an estimation.

Experimental Protocols

The synthesis of **Diethyl 1-methylimidazole-4,5-dicarboxylate** can be adapted from established methods for similar imidazole dicarboxylates. A plausible synthetic route is outlined below, based on the condensation of an amidine with a diethyl oxalacetate derivative.

Synthesis of Diethyl 1-Methylimidazole-4,5-dicarboxylate

This synthesis can be conceptualized as a multi-step process, likely starting from simpler, commercially available precursors. A potential synthetic workflow is depicted below.



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A potential workflow for the synthesis of **Diethyl 1-Methylimidazole-4,5-dicarboxylate**.

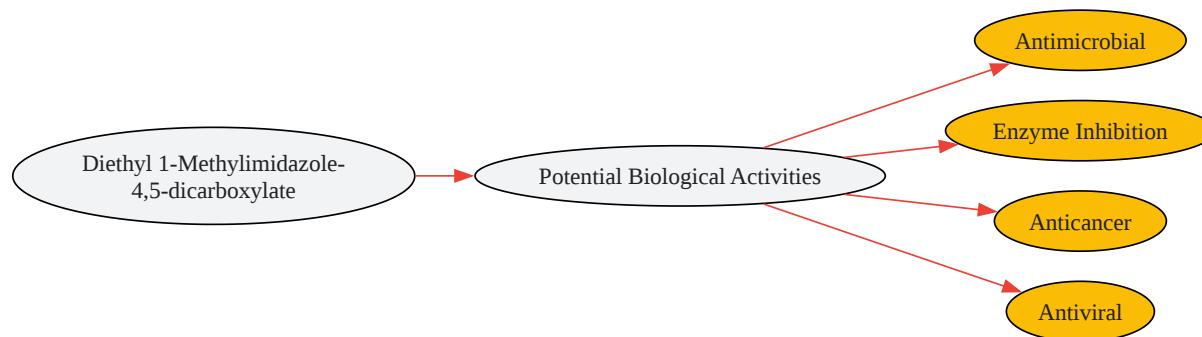
Detailed Experimental Protocol (Adapted from related syntheses)[1]:

- Preparation of the Amidine: The specific N-methyl amidine required for the reaction would first be synthesized. This can typically be achieved by reacting methylamine with a suitable nitrile or orthoester.
- Condensation Reaction:
 - Dissolve the N-methyl amidine hydrochloride in absolute ethanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
 - Add triethylamine to the solution at room temperature.
 - To this mixture, add a solution of diethyl 2-chloro-3-oxosuccinate in ethanol dropwise over a period of 20 minutes.
 - Stir the reaction mixture at room temperature for 1 hour, and then heat to 60-70 °C for 5 hours.
- Work-up and Isolation:
 - After the reaction is complete, evaporate the solvent under reduced pressure.
 - Add water to the residue and extract the mixture with an organic solvent such as ethyl acetate (3 x 30 mL).

- Combine the organic layers, dry over anhydrous sodium sulfate, and evaporate the solvent under reduced pressure to yield the crude product.
- Purification:
 - The crude **Diethyl 1-methylimidazole-4,5-dicarboxylate** can be purified by column chromatography on silica gel, eluting with a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes).
- Characterization:
 - The structure and purity of the final product should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, and High-Performance Liquid Chromatography (HPLC). Mass spectrometry can be used to confirm the molecular weight.

Biological Activity and Potential Applications

While specific studies on the biological activity of **Diethyl 1-methylimidazole-4,5-dicarboxylate** are limited in the public domain, the imidazole scaffold is a well-established pharmacophore with a broad range of biological activities.



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References

- 1. jocpr.com [jocpr.com]
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